

Physical and chemical properties of (bromoethynyl)benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Bromoethynyl)benzene

Cat. No.: B1266612

[Get Quote](#)

(Bromoethynyl)benzene: A Comprehensive Technical Guide

(Bromoethynyl)benzene, also known as 1-bromo-2-phenylacetylene, is an organic compound with significant applications in organic synthesis and potential therapeutic relevance. This guide provides an in-depth overview of its physical and chemical properties, experimental protocols for its synthesis, and a summary of its known biological activities, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

(Bromoethynyl)benzene is a yellow to brown liquid at room temperature.^[1] Its fundamental physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties of **(Bromoethynyl)benzene**

Property	Value	Source
Molecular Formula	C8H5Br	[2] [3]
Molecular Weight	181.03 g/mol	[2] [3] [4]
CAS Number	932-87-6	[2] [3]
Appearance	Yellow to brown liquid	[1]
Density	1.51 g/cm ³	
Boiling Point	217.4 °C at 760 mmHg	[2]
Flash Point	86 °C	
Refractive Index	1.615	
LogP	2.39050	
Storage Temperature	-20°C	[1]

Table 2: Spectroscopic Data of **(Bromoethynyl)benzene**

Spectroscopic Data	Details	Source
¹ H NMR	(400 MHz, CDCl ₃): δ (ppm) 7.47–7.44 (m, 2H, phenyl-H), 7.37–7.29 (m, 3H, phenyl-H)	[5]
¹³ C NMR	Data available	[3] [6]
Mass Spectrometry (GC-MS)	Major peaks at m/z 180 and 182, with another significant peak at 101	[3]
Infrared (IR) Spectroscopy	Vapor phase IR spectra are available	[3]

Chemical Reactivity and Synthesis

(Bromoethynyl)benzene is a versatile reagent in organic chemistry. It is described as a nucleophilic reagent and participates in cross-coupling reactions.^{[1][2]} For instance, it can be used to synthesize terminal alkynes.^[7]

A common method for the synthesis of **(bromoethynyl)benzene** involves the bromination of phenylacetylene.^[5]

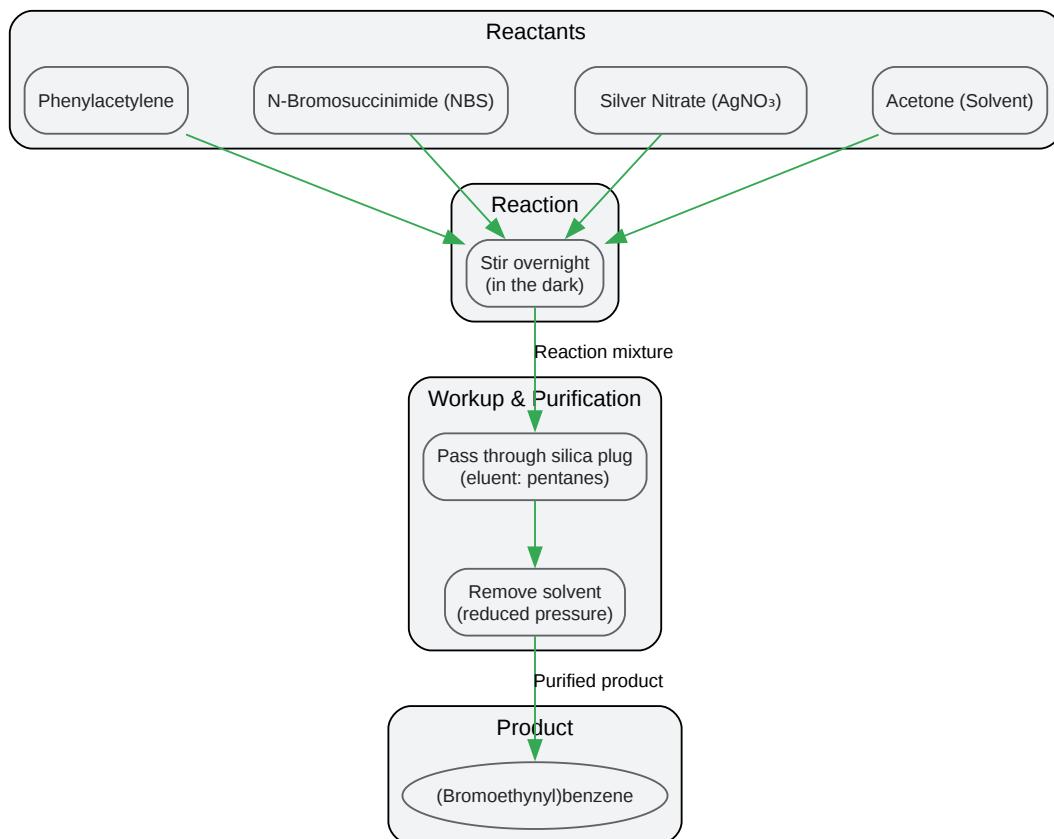
Materials:

- Phenylacetylene
- N-Bromosuccinimide (NBS)
- Silver nitrate (AgNO_3)
- Acetone
- Pentanes
- Silica gel
- 100 mL Schlenk flask

Procedure:

- In a 100 mL Schlenk flask, dissolve phenylacetylene (10.0 mmol, 1.10 mL, 1.00 equiv.), N-bromosuccinimide (12.0 mmol, 2.12 g, 1.20 equiv.), and silver nitrate (1.00 mmol, 170 mg, 0.10 equiv.) in acetone.
- Stir the mixture overnight, ensuring the exclusion of light.
- Following the reaction, pass the mixture through a plug of silica using pentanes as the eluent.
- Remove the solvent under reduced pressure to yield **(bromoethynyl)benzene** as a light yellow oil (1.13 g, 6.21 mmol, 62% yield).^[5]

Synthesis Workflow for (Bromoethynyl)benzene

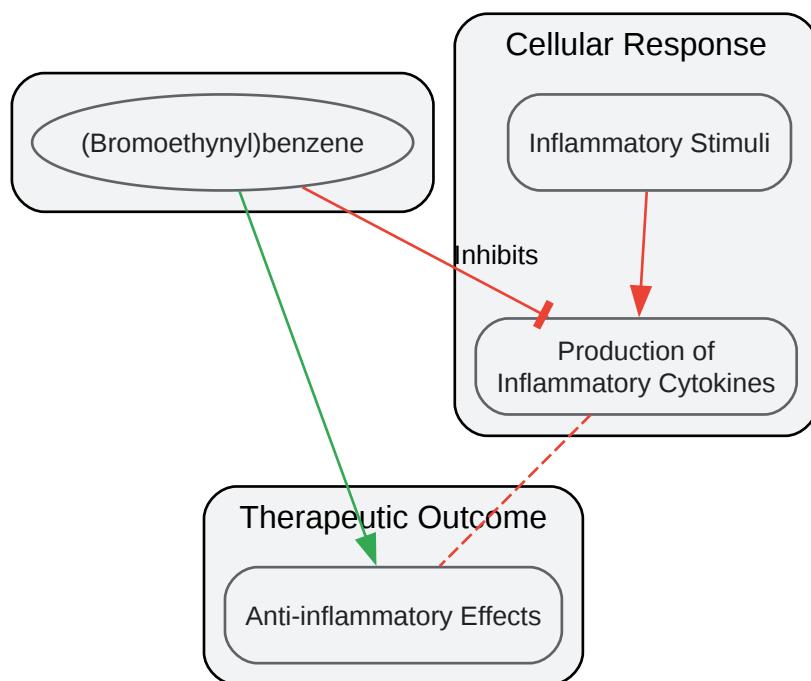
[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the synthesis of **(bromoethynyl)benzene**.

Biological Activity and Potential Applications

(Bromoethynyl)benzene has demonstrated potential therapeutic effects, particularly in the context of degenerative diseases such as bowel disease.[1][2] Its mechanism of action is not yet fully understood, but it is suggested to possess anti-inflammatory properties.[1][2] Specifically, it may inhibit the production of inflammatory cytokines, which could be the basis for its therapeutic effects.[1][2]

Proposed Anti-inflammatory Mechanism of (Bromoethynyl)benzene



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of anti-inflammatory action for **(bromoethynyl)benzene**.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **(bromoethynyl)benzene** is classified as causing serious eye damage and is harmful if inhaled.[3] Appropriate personal protective equipment, including eye protection and respiratory protection, should be used when handling this compound.

Conclusion

(Bromoethynyl)benzene is a valuable chemical compound with established utility in organic synthesis and emerging potential in the field of drug development. Its physical and chemical properties are well-characterized, and reliable synthetic protocols are available. Further research into its biological activities, particularly its anti-inflammatory effects, may open new avenues for therapeutic applications. As with any chemical reagent, proper safety precautions should be observed during its handling and use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (Bromoethynyl)benzene | 932-87-6 [chemicalbook.com]
- 2. (Bromoethynyl)benzene | 932-87-6 | AAA93287 | Biosynth [biosynth.com]
- 3. (Bromoethynyl)benzene | C8H5Br | CID 136737 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Benzene, (bromoethynyl)- (CAS 932-87-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. rsc.org [rsc.org]
- 6. dev.spectrabase.com [dev.spectrabase.com]
- 7. CN102030602A - Method for synthesizing terminal alkyne by using bromoacetylene compound - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Physical and chemical properties of (bromoethynyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1266612#physical-and-chemical-properties-of-bromoethynyl-benzene>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com